

5-Bromodecane: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 5-Bromodecane

Cat. No.: B14545004

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An In-depth Review of Synthesis, Reactivity, and Potential Applications

This technical guide provides a comprehensive overview of **5-bromodecane**, a secondary bromoalkane with potential applications in organic synthesis and drug development. Due to the limited availability of specific literature on **5-bromodecane**, this document leverages established principles of organic chemistry to detail its synthesis, predict its reactivity, and discuss its potential roles in pharmaceutical research. The information is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

Quantitative data for **5-bromodecane** is primarily based on computed values. A summary of these properties is presented below for easy reference.^[1]

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₁ Br	PubChem[1]
Molecular Weight	221.18 g/mol	PubChem[1]
IUPAC Name	5-bromodecane	PubChem[1]
CAS Number	62065-03-6	PubChem[1]
XLogP3-AA (LogP)	5.2	PubChem[1]
Topological Polar Surface Area	0 Å ²	PubChem[1]

Synthesis of 5-Bromodecane

While specific experimental protocols for the synthesis of **5-bromodecane** are not readily available in the literature, its preparation can be approached through established methods for converting secondary alcohols to secondary bromoalkanes.

Nucleophilic Substitution of 5-Decanol

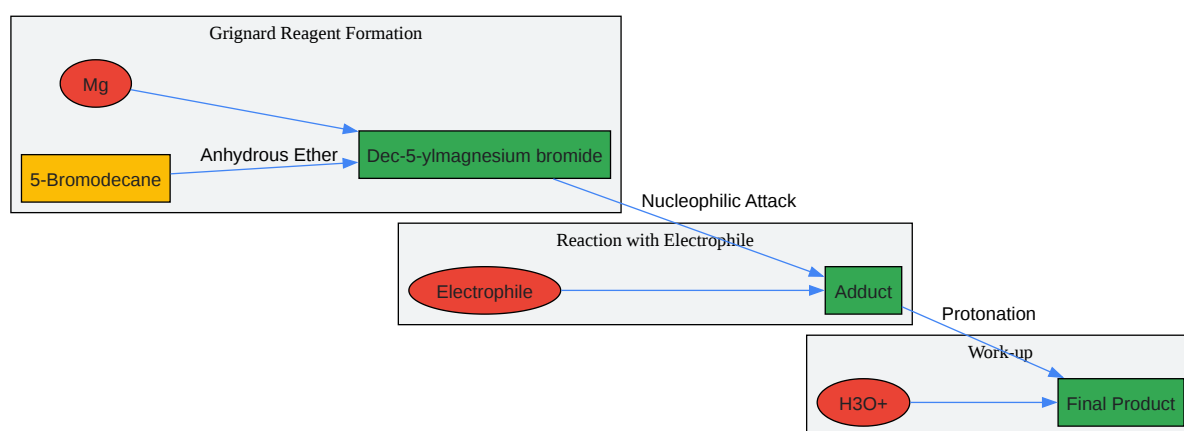
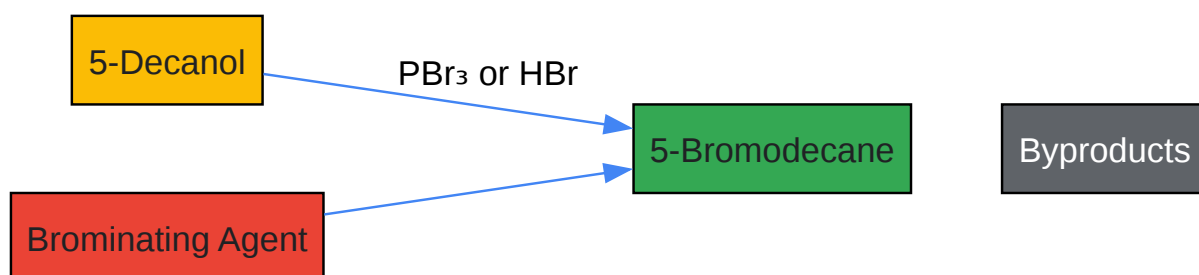
The most common and direct method for synthesizing **5-bromodecane** is likely the nucleophilic substitution of the corresponding alcohol, 5-decanol. This can be achieved using various brominating agents.

Representative Experimental Protocol: Synthesis of 2-Bromopentane from Pentan-2-ol

This protocol for a similar secondary bromoalkane can be adapted for the synthesis of **5-bromodecane** from 5-decanol.[2][3]

- Materials:
 - Pentan-2-ol
 - Phosphorus tribromide (PBr₃) or concentrated hydrobromic acid (HBr)
 - Anhydrous diethyl ether or other suitable organic solvent
 - Saturated sodium bicarbonate solution

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, place pentan-2-ol.
 - Cool the flask in an ice bath.
 - Slowly add phosphorus tribromide (approximately 0.33 equivalents) to the stirred alcohol. Alternatively, an excess of concentrated hydrobromic acid can be used.
 - After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for several hours or until the reaction is complete (monitored by TLC or GC).
 - The reaction mixture is then worked up by pouring it into ice water and extracting the product with diethyl ether.
 - The organic layer is washed with saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
 - The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
 - The crude 2-bromopentane can be purified by distillation.



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